

# Technical Guide: 1-Aminocyclopentanecarbonitrile Hydrochloride Salt

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## Compound of Interest

Compound Name: 1-Aminocyclopentanecarbonitrile

Cat. No.: B1332910

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **1-Aminocyclopentanecarbonitrile** hydrochloride salt, a key intermediate in the pharmaceutical industry.

## Core Properties

**1-Aminocyclopentanecarbonitrile** hydrochloride is a chemical compound valued for its role as a building block in the synthesis of active pharmaceutical ingredients (APIs).<sup>[1]</sup> Its molecular structure, featuring a cyclopentane ring with both an amino and a nitrile group, makes it a versatile intermediate.<sup>[1]</sup>

## Physicochemical Properties

The following table summarizes the known physicochemical properties of **1-Aminocyclopentanecarbonitrile** hydrochloride. It is important to note that while some data points are well-documented, others, such as the melting point and specific solubility, are not consistently reported in publicly available literature.

Property	Value	Source(s)
CAS Number	16195-83-8	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> ·HCl	[1][2][3]
Molecular Weight	146.62 g/mol	[1][2][3]
Appearance	Solid (inferred)	[4]
Boiling Point	254.5 °C at 760 mmHg	[1][3]
Flash Point	107.7 °C	[1]
Melting Point	Not available	[1]
Solubility	Not available (inferred to be soluble in water)	
Purity	Typically ≥97%	[4]

## Safety and Handling

**1-Aminocyclopentanecarbonitrile** hydrochloride is classified as a toxic substance.[4] Appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn when handling this compound.[4] Work should be conducted in a well-ventilated area or a fume hood.[4]

### Hazard Statements:

- H301: Toxic if swallowed[4]
- H311: Toxic in contact with skin[4]
- H331: Toxic if inhaled[4]

### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection[4]

- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician[4]

## Synthesis and Experimental Protocols

**1-Aminocyclopentanecarbonitrile** hydrochloride is primarily synthesized in a two-step process: the formation of the free base, **1-aminocyclopentanecarbonitrile**, followed by its conversion to the hydrochloride salt.

### Synthesis of 1-Aminocyclopentanecarbonitrile (Free Base)

The following protocol is based on the Strecker amino acid synthesis, a well-established method for producing  $\alpha$ -amino nitriles.

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, dissolve sodium cyanide in water. To this, add a solution of ammonium chloride in water and a 20% aqueous ammonia solution.
- **Addition of Cyclopentanone:** Add cyclopentanone, dissolved in methanol, to the reaction mixture.
- **Reaction:** Stir the mixture for approximately 1.5 hours at room temperature. Subsequently, heat the mixture to 60°C for 45 minutes.
- **Workup:** Cool the reaction mixture to 25°C. Extract the product multiple times with dichloromethane.
- **Isolation:** Combine the organic extracts, dry them over sodium sulfate, and concentrate under vacuum to yield **1-aminocyclopentanecarbonitrile** as an oil.

### Conversion to Hydrochloride Salt

The conversion of the free base to the hydrochloride salt is a standard acid-base reaction.

Experimental Protocol:

- **Dissolution:** Dissolve the **1-aminocyclopentanecarbonitrile** oil obtained in the previous step in a suitable organic solvent, such as diethyl ether or dichloromethane.
- **Acidification:** Cool the solution in an ice bath and bubble hydrogen chloride gas through it, or add a solution of hydrochloric acid in an organic solvent (e.g., ethereal HCl) dropwise with stirring.
- **Precipitation:** The hydrochloride salt will precipitate out of the solution.
- **Isolation:** Collect the precipitate by filtration, wash with a cold, non-polar solvent (e.g., cold diethyl ether) to remove any unreacted starting material, and dry under vacuum.

## Application in Drug Development

The primary application of **1-Aminocyclopentanecarbonitrile** hydrochloride is as a key intermediate in the synthesis of Irbesartan.[5] Irbesartan is an angiotensin II receptor antagonist used in the treatment of hypertension.

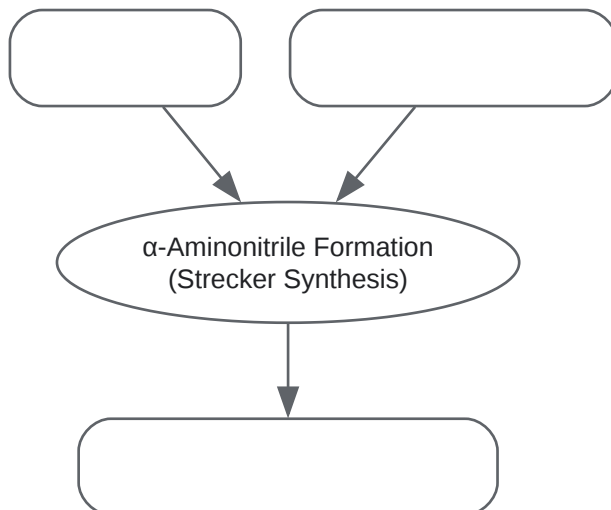
## Role in Irbesartan Synthesis

The synthesis of Irbesartan involves the reaction of **1-Aminocyclopentanecarbonitrile** with other chemical entities to build the final complex molecular structure of the drug. The nitrile group of the intermediate is eventually converted to a tetrazole ring, a key functional group in Irbesartan responsible for its therapeutic activity.

## Visualizations

### Synthesis of 1-Aminocyclopentanecarbonitrile

## Synthesis of 1-Aminocyclopentanecarbonitrile

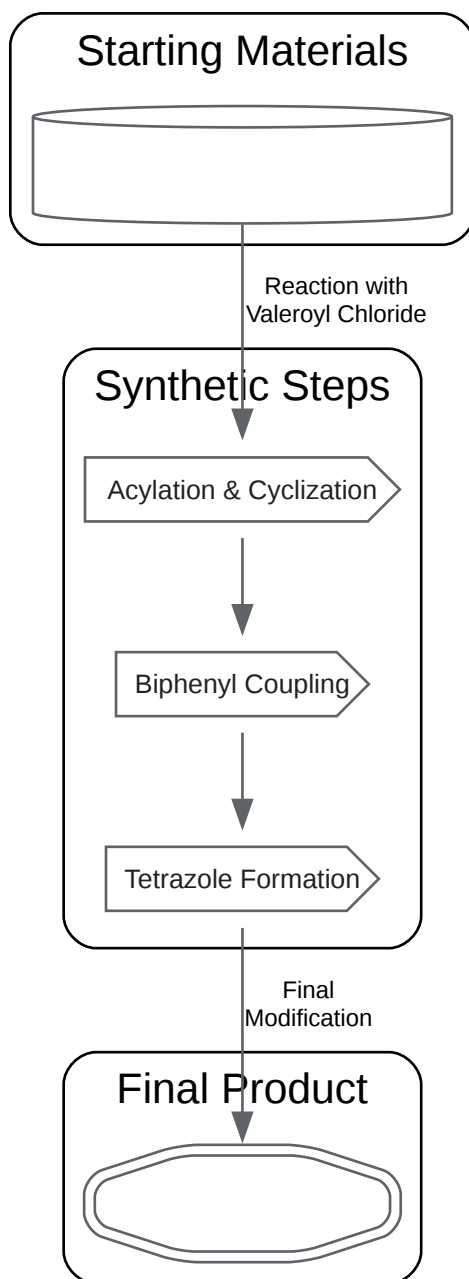


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Caption: Strecker synthesis of **1-Aminocyclopentanecarbonitrile**.

## Workflow: From Intermediate to API

## Role in Irbesartan Synthesis



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Caption: Synthetic workflow from intermediate to Irbesartan.

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